In-Depth Technical Guide to the Pharmacological Properties of SB251023

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Compound of Interest

Compound Name:	*SB251023*
Cat. No.:	*B15618209*

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Abstract

SB251023 is a synthetic organic compound identified as a potent and selective agonist for the β3-adrenoceptor. This guide provides a comprehensive overview of its pharmacological properties, including its binding affinity, functional potency, and the signaling pathways it modulates. The information is compiled from publicly available pharmacological data. This document is intended to serve as a technical resource for professionals in the fields of pharmacology and drug development.

Core Pharmacological Profile

SB251023 is recognized as a selective agonist for the β3-adrenoceptor, a member of the G protein-coupled receptor (GPCR) family. Its primary mechanism of action involves the stimulation of this receptor, leading to the activation of downstream signaling cascades.

Quantitative Pharmacological Data

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The following table summarizes the key quantitative data for **SB251023**'s activity at the β3-adrenoceptor. For comparative purposes, data for other common β-adrenoceptor agonists are also included where available.

Compound	Target	Assay Type	Potency (pEC50)	Reference
SB251023	Mouse β3-adrenoceptor	Functional Assay	7.14	[1]
BRL 37344	β3-adrenoceptor	Functional Assay	6.4–7.0	[1]
L 755507	β3-adrenoceptor	Functional Assay	10.1	[1]
CL316243	β3-adrenoceptor	Functional Assay	5.2	[1]
Isoprenaline	β-adrenoceptors	Functional Assay	-	
Noradrenaline	β-adrenoceptors	Functional Assay	-	

Note: pEC50 is the negative logarithm of the molar concentration of an agonist that produces 50% of the maximal possible effect.

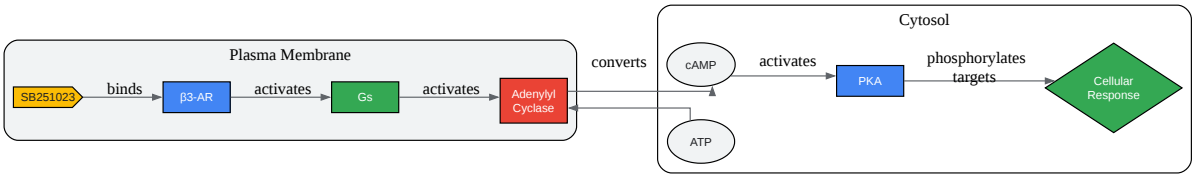
Signaling Pathways

Activation of the β3-adrenoceptor by **SB251023** is expected to primarily initiate the canonical Gs protein-coupled signaling pathway. However, β3-adrenoceptor signaling can be complex and may involve other pathways.

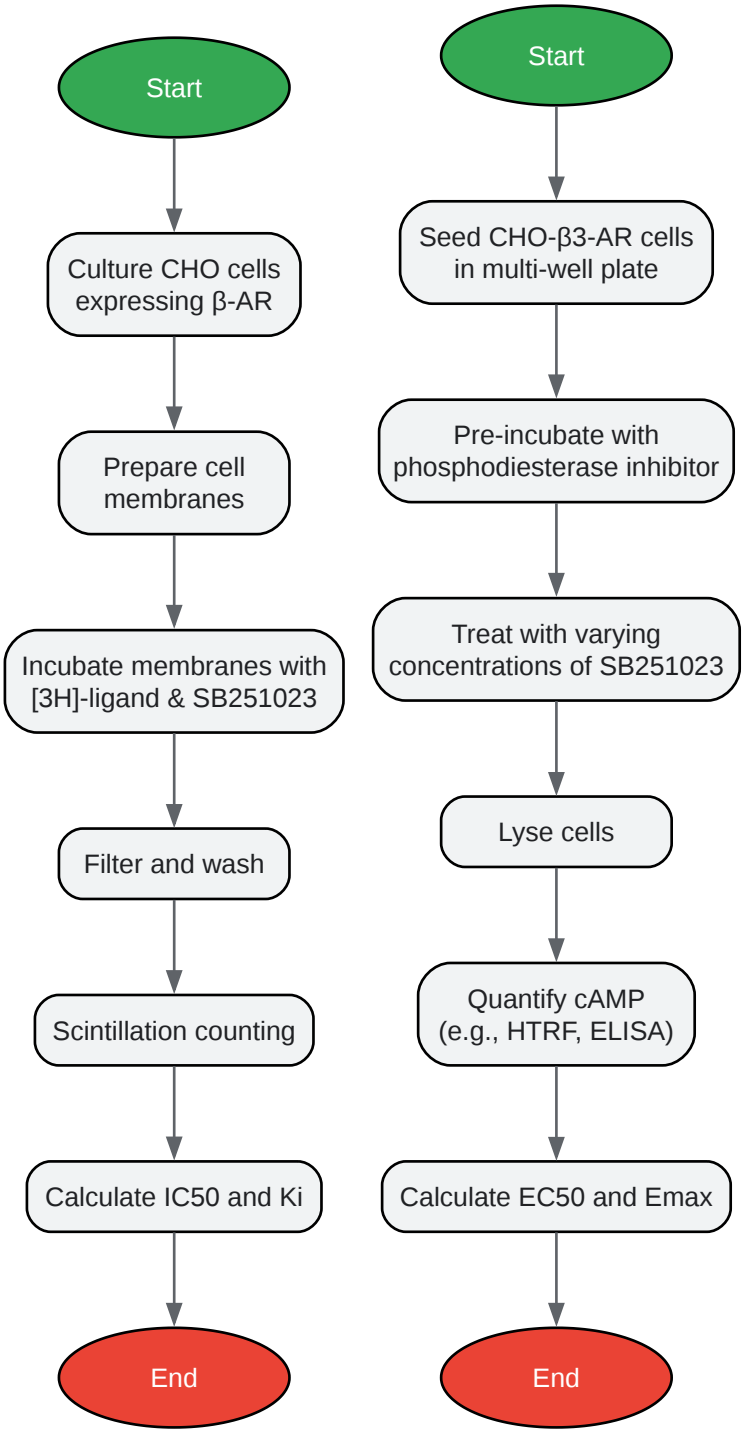
Gs-cAMP Signaling Pathway

The principal signaling mechanism for β3-adrenoceptors involves coupling to the stimulatory G protein (Gs). Upon agonist binding, Gs activates adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP). Elevated intracellular cAMP levels then lead to the activation of Protein Kinase A (PKA), which phosphorylates various downstream targets, mediating the cellular response.[2]

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